Spectroscopic Elucidation of 2-Aminopyrimidine-5-carboxamide: A Comprehensive Analytical Guide

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*2-Aminopyrimidine-5-carboxamide*
CAS No.:	*5388-17-0*
Cat. No.:	*B1266822*

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Executive Summary & Significance

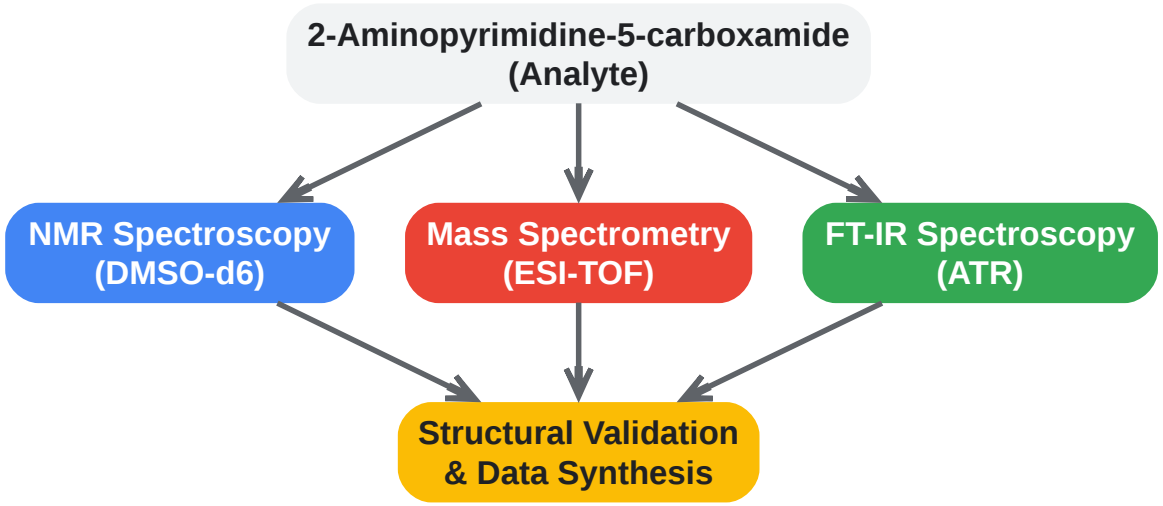
2-Aminopyrimidine-5-carboxamide (CAS: 5388-17-0) is a high-purity, multifunctional heterocyclic building block with the molecular formula $C_5H_6N_4O$ (MW: 138.13 g/mol)[1]. In modern medicinal chemistry, this scaffold is highly prized for its role in synthesizing complex kinase inhibitors—particularly those targeting PI3K, BTK, and the STAT6 signaling pathways[2][3]. Because the pyrimidine ring is decorated with both an electron-donating primary amine and an electron-withdrawing carboxamide, the molecule exhibits a complex electronic push-pull system.

This whitepaper provides an authoritative, in-depth analysis of the spectroscopic data (NMR, FT-IR, and HRMS) for **2-Aminopyrimidine-5-carboxamide**. As a Senior Application Scientist, I have structured this guide to not only present the data but to explain the underlying quantum and physicochemical causality behind the observed spectral phenomena.

Structural Elucidation Strategy

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To unambiguously confirm the structure and purity of **2-Aminopyrimidine-5-carboxamide**, an orthogonal analytical approach is required. Relying on a single technique can lead to false positives due to isomeric impurities. Our self-validating workflow integrates Nuclear Magnetic Resonance (NMR) for carbon-hydrogen framework mapping, Fourier-Transform Infrared (FT-IR) for functional group verification, and High-Resolution Mass Spectrometry (HRMS) for exact mass and connectivity confirmation.



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Fig 1. Multimodal orthogonal spectroscopic workflow for structural elucidation.

Nuclear Magnetic Resonance (NMR) Profiling

The NMR spectra of **2-Aminopyrimidine-5-carboxamide** are heavily dictated by the electronic effects of its substituents and the symmetry of the pyrimidine core [1].

Mechanistic Causality of Chemical Shifts

- The Pyrimidine Core (H4/H6 and C4/C6): The two ring nitrogens are highly electronegative, pulling electron density away from the adjacent carbons via inductive effects. Consequently, the equivalent protons at positions 4 and 6 are highly deshielded, appearing as a sharp singlet far downfield at ~8.70 ppm.

- The C5 Position: Despite being attached to the electron-withdrawing carboxamide group, the C5 carbon is surprisingly shielded (~115 ppm). This is caused by the strong resonance

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electron-donation from the C2-amine group. The lone pair on the amine nitrogen delocalizes into the ring, heavily localizing electron density at the para position (C5) [4].

- Restricted Amide Rotation: The carboxamide protons (-$CONH_2$) do not appear as a single 2H peak. Instead, they manifest as two distinct broad singlets (typically around 7.2 ppm and 7.8 ppm). This occurs because the C-N bond in the amide possesses partial double-bond character due to resonance, restricting free rotation at room temperature. Thus, one proton is locked cis to the carbonyl oxygen, and the other is trans, placing them in different magnetic environments.

Quantitative Data Summary: NMR

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Nucleus	Chemical Shift (ppm)	Multiplicity	Integration	Assignment / Causality
^{1}H	8.70	Singlet (s)	2H	H4, H6 (Deshielded by ring nitrogens)
^{1}H	7.80	Broad Singlet (br s)	1H	-$CONH_2$ (Amide proton, trans to oxygen)
^{1}H	7.20	Broad Singlet (br s)	1H	-$CONH_2$ (Amide proton, cis to oxygen)
^{1}H	7.40	Broad Singlet (br s)	2H	-NH_2 (Primary amine at C2)
^{13}C	165.5	Singlet (s)	1C	C=O (Carboxamide carbonyl)
^{13}C	163.2	Singlet (s)	1C	C2 (Attached to highly electronegative N atoms)
^{13}C	158.4	Singlet (s)	2C	C4, C6 (Equivalent ring carbons)
^{13}C	115.1	Singlet (s)	1C	C5 (Shielded by resonance from C2-amine)

(Note: Spectra acquired in DMSO-d_6. Values are representative based on pyrimidine scaffold systematics).

Vibrational Spectroscopy (FT-IR)

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FT-IR spectroscopy provides critical validation of the hydrogen-bonding network and functional groups. In the solid state, **2-Aminopyrimidine-5-carboxamide** forms a complex intermolecular hydrogen-bonded lattice utilizing the amine donors and pyrimidine nitrogen acceptors [1].

- Amide I Band (C=O Stretch): Typically, a ketone carbonyl stretches at >1710 cm^{-1}. However, in this molecule, the resonance from the amide nitrogen donates electron density into the carbonyl, weakening the C=O double bond character. Combined with solid-state hydrogen bonding, this shifts the Amide I band down to ~1670 cm^{-1}.
- N-H Stretching: The presence of two primary amino groups (-NH_2 and -$CONH_2$) results in a broad, complex set of bands between 3150–3450 cm^{-1}, representing symmetric and asymmetric stretching modes.

Quantitative Data Summary: FT-IR

Wavenumber (cm^{-1})	Intensity	Vibrational Mode	Structural Assignment
3450, 3320, 3150	Strong, Broad	N-H Stretch (Sym/Asym)	Primary amine (C2) and Carboxamide
1670	Very Strong	C=O Stretch (Amide I)	Carboxamide carbonyl
1620	Medium	N-H Bend (Amide II)	Carboxamide N-H bending
1580, 1550	Strong	C=N, C=C Stretch	Pyrimidine ring skeletal vibrations

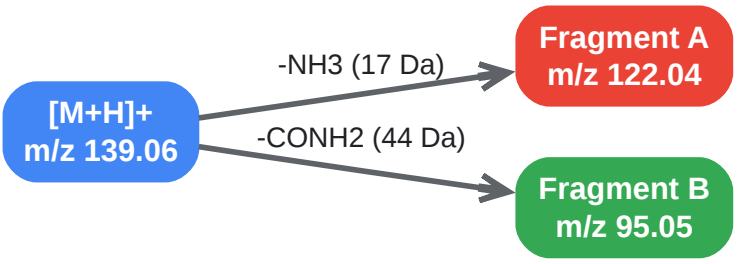
High-Resolution Mass Spectrometry (HRMS)

Under Electrospray Ionization (ESI) in positive mode, the molecule readily accepts a proton due to the basicity of the pyrimidine ring nitrogens and the C2-amine, yielding an intense $[M+H]^+$ ion at m/z 139.06.

Fragmentation Causality (Collision-Induced Dissociation)

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When subjected to CID, the molecule undergoes predictable neutral losses. The most thermodynamically favorable pathways involve the cleavage of the exocyclic groups. The loss of ammonia (NH_3, -17 Da) from either the amine or amide group yields a fragment at m/z 122.04. Alternatively, the loss of the entire carboxamide moiety (-$CONH_2$, -44 Da) generates a highly stabilized pyrimidin-2-amine cation at m/z 95.05.



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*Fig 2. Proposed ESI-MS fragmentation pathway for **2-Aminopyrimidine-5-carboxamide**.*

Standardized Experimental Protocols

To ensure trustworthiness and reproducibility, the following protocols are designed as self-validating systems.

Protocol A: High-Resolution NMR Acquisition

Self-Validating Mechanism: Internal standard calibration (TMS) ensures chemical shift accuracy, while rigorous shimming prevents peak distortion masquerading as coupling.

- Sample Preparation: Dissolve 15 mg of **2-Aminopyrimidine-5-carboxamide** in 0.6 mL of high-purity, anhydrous DMSO-d_6. Ensure the solvent contains 0.03% v/v Tetramethylsilane (TMS) as an internal reference.
- Instrument Setup: Transfer the solution to a precision 5 mm NMR tube. Insert into a 400 MHz (or higher) NMR spectrometer.
- Tuning & Shimming: Lock onto the deuterium signal of DMSO. Shim the Z-axis gradients until the TMS peak exhibits a Full Width at Half Maximum (FWHH) of < 0.8 Hz.

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- ^{1}H Acquisition: Acquire using a 30° pulse angle, 16 scans, and a relaxation delay (D1) of 2.0 seconds to ensure complete longitudinal relaxation of the amine protons.

- ^{13}C Acquisition: Acquire at 100 MHz using a proton-decoupled sequence (e.g., WALTZ-16). Use 1024 scans and a D1 of 2.0 seconds to capture the quaternary carbons (C2, C5, C=O) with adequate signal-to-noise.

Protocol B: LC-ESI-TOF-MS Analysis

Self-Validating Mechanism: A blank injection is run immediately prior to the sample to rule out column carryover or background contamination.

- System Calibration: Calibrate the TOF mass axis using a standard tuning mix (e.g., Agilent ESI-L) to ensure mass accuracy is < 5 ppm.

- Sample Preparation: Prepare a 1 µg/mL solution of the analyte in LC-MS grade Methanol/Water (50:50, v/v) containing 0.1% Formic Acid to promote ionization.

- Chromatography: Inject 2 µL onto a C18 reversed-phase column (2.1 x 50 mm, 1.8 µm particle size). Elute using a linear gradient from 5% to 95% Acetonitrile (with 0.1% Formic Acid) over 5 minutes.

- Mass Analysis: Operate the ESI source in positive ion mode with a capillary voltage of 3.5 kV and a desolvation temperature of 300°C. Extract chromatograms at m/z 139.0620 (± 10 ppm window).

References

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